

Application Note: Analytical Techniques for Cefteram Pivoxil Impurity Profiling

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Compound of Interest

Compound Name: 2-CefteraM Pivoxil

Cat. No.: B12290953

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Introduction & Scientific Context

Cefteram Pivoxil is an ester prodrug designed to enhance the oral bioavailability of the active metabolite, Cefteram. While the pivaloyloxymethyl ester moiety facilitates absorption, it introduces specific stability challenges. The drug is susceptible to hydrolysis (cleaving the ester to release the active acid and pivalic acid) and isomerization (both at the cephem ring double bond and the oxime group).

Effective impurity profiling requires a dual-method strategy:

- Routine Compliance (HPLC-UV): A robust, validated method for quantifying known related substances (Process Impurities & Degradants) in line with Japanese Pharmacopoeia (JP) standards.^[1]
- Structural Characterization (LC-MS): A high-resolution approach to identify unknown peaks arising from stress conditions (oxidative, photolytic, and thermal degradation).^[1]

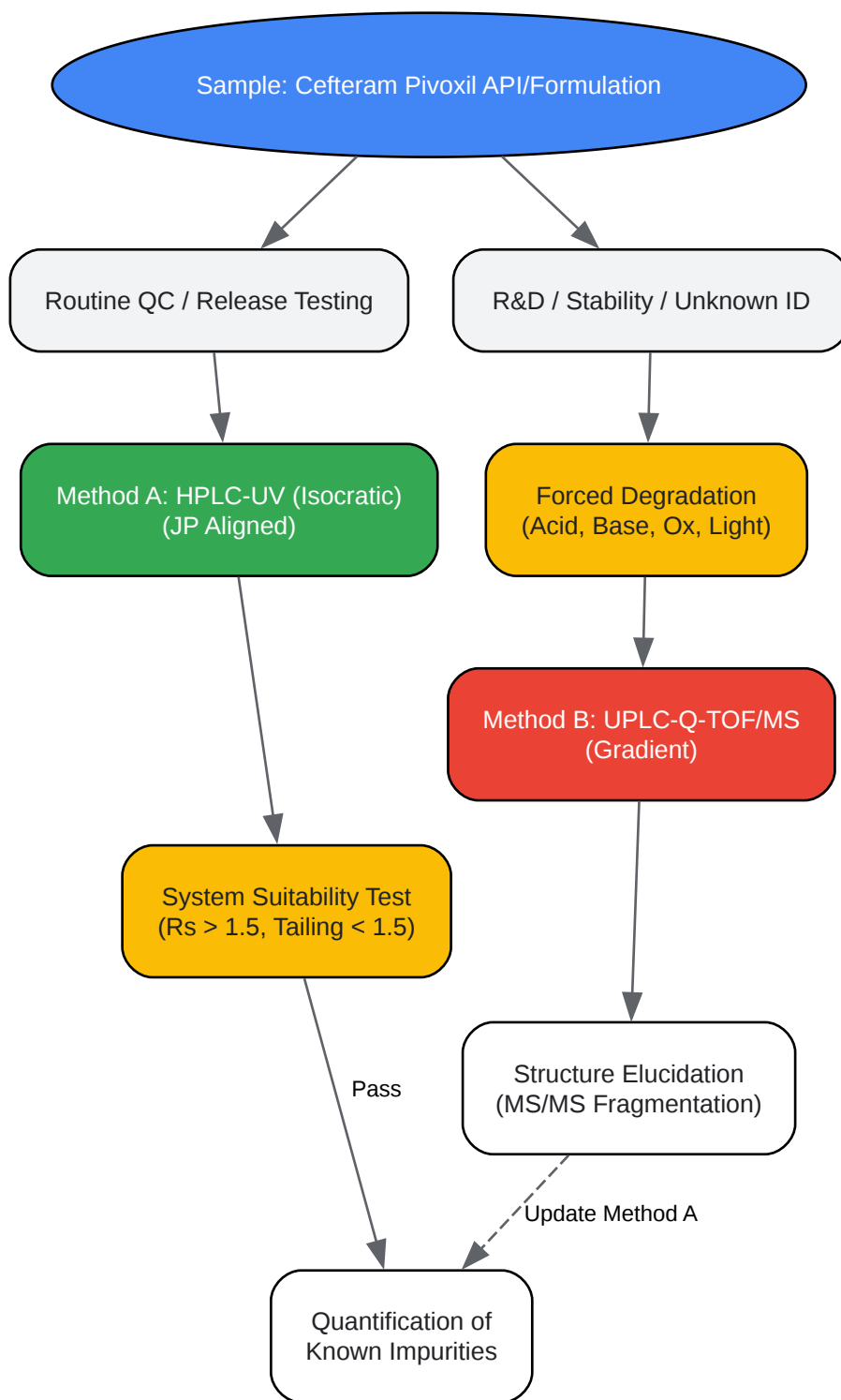
The Impurity Landscape

The following impurities are critical quality Attributes (CQAs) for Cefteram Pivoxil:

Impurity Type	Common Name	Structural Mechanism	Origin
Metabolite/Degradant	Cefteram (Free Acid)	Hydrolysis of pivaloyloxymethyl ester	Acid/Base Hydrolysis, In vivo metabolism
Isomer	-Isomer	Migration of double bond from C3-C4 to C2-C3	Base catalysis, Thermal stress
Isomer	Anti-Isomer (E-isomer)	Isomerization of methoxyimino group (Z to E)	Photolytic degradation
Degradant	Pivalic Acid	Cleavage byproduct	Hydrolysis
Process Impurity	7-ACA Derivatives	Residual starting materials	Synthesis carryover

Analytical Strategy Workflow

The following diagram illustrates the decision tree for selecting the appropriate analytical workflow during drug development and stability testing.



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Figure 1: Analytical workflow distinguishing between routine compliance testing (Green path) and investigative structural elucidation (Red path).

Protocol 1: Routine HPLC-UV Method (Related Substances)

This protocol is derived from validated conditions aligned with Japanese Pharmacopoeia (JP) requirements for Cefteram Pivoxil Fine Granules and API. It is optimized for the separation of the parent drug from the free acid (Cefteram) and the

-isomer.

Chromatographic Conditions

- Instrument: HPLC system with UV-Visible or PDA detector (e.g., Agilent 1260 / Waters Alliance).
- Column: L1 packing (C18),
.
 - Recommended: TSKgel ODS-80Tm or equivalent end-capped C18.[1]
- Mobile Phase:
 - Buffer: Acetic Acid - Sodium Acetate buffer (pH 5.0).[1][2]
 - Composition: Buffer / Acetonitrile / Water (100 : 375 : 525 v/v/v).[1]
 - Note: The high water content ensures retention of the polar free acid, while acetonitrile elutes the hydrophobic ester.
- Flow Rate:

(Adjust to achieve Cefteram Pivoxil RT

min).
- Column Temperature:
.
- Detection: UV at

.^[1]^[3]

- Injection Volume:

.

Sample Preparation

- Diluent: Acetonitrile : Water (1 : 2).^[1]^[2]
- Standard Solution: Dissolve Ceftaram Pivoxil Reference Standard in diluent to obtain a concentration of

.
- Test Solution: Dissolve accurately weighed sample in diluent to

. Sonicate for 5 minutes if analyzing granules/tablets.^[1]

System Suitability Criteria (Self-Validating)

- Resolution (

):

between Ceftaram Pivoxil and any adjacent impurity peak (specifically the
-isomer if present).^[1]
- Tailing Factor (

):

for the main peak.
- Precision (RSD):

for 6 replicate injections of the Standard Solution.

Protocol 2: Advanced LC-MS/MS for Unknowns

When unknown peaks exceed the identification threshold (0.10%), High-Resolution Mass Spectrometry (HRMS) is required.^[1] This protocol utilizes a gradient elution to capture a wider range of polarities, from the highly polar hydrolysis products to non-polar dimers.

Chromatographic Conditions (UPLC)

- System: UPLC coupled to Q-TOF or Orbitrap MS.^[1]

- Column: C18,

(e.g., ACQUITY UPLC BEH C18).^[1]

- Mobile Phase A:

Formic Acid in Water (improves ionization).^[1]

- Mobile Phase B:

Formic Acid in Acetonitrile.^[1]

- Gradient Program:

- 0.0 min: 95% A

- 2.0 min: 95% A

- 15.0 min: 5% A

- 18.0 min: 5% A

- 18.1 min: 95% A

- Flow Rate:

.^[1]

Mass Spectrometry Parameters

- Ionization: ESI Positive Mode (Cephalosporins ionize well as

).[1]

- Source Temp:

.

- Desolvation Temp:

.

- Scan Range:

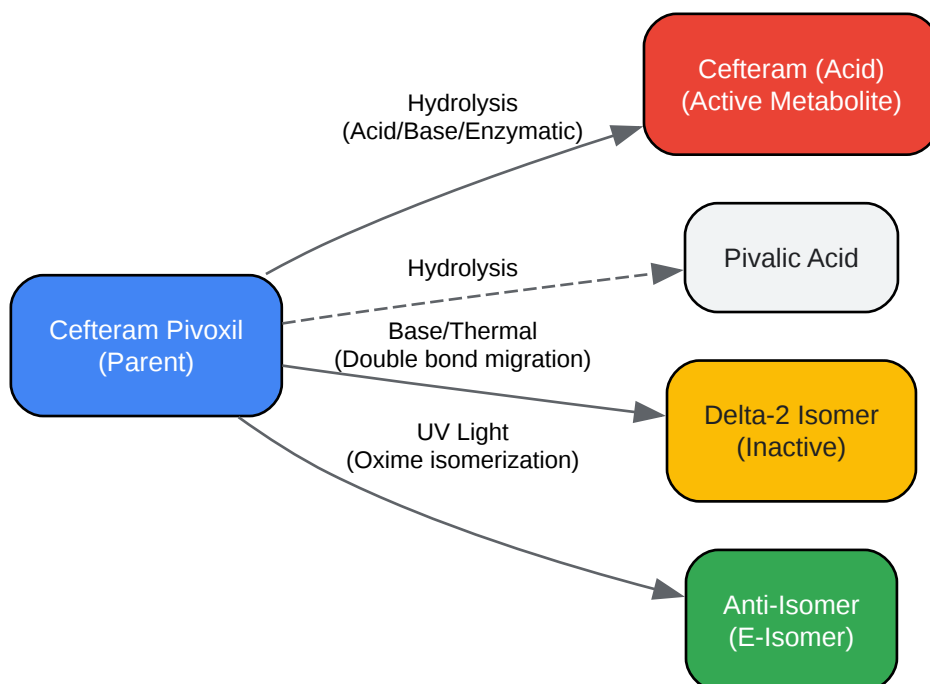
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- Collision Energy: Ramp

for fragmentation analysis.[1]

Forced Degradation Pathways & Interpretation

Understanding the degradation mechanism is vital for assigning peaks. The diagram below details the chemical fate of Cefteram Pivoxil under stress.



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Figure 2: Degradation pathways of Cefteteram Pivoxil.[1] Hydrolysis yields the active acid; base/thermal stress shifts the double bond (

); light causes oxime isomerization.

Stress Testing Protocol (Summary)

Stress Condition	Reagent / Condition	Target Degradation	Expected Products
Acid Hydrolysis	0.1 N HCl, 60°C, 2h	10-20%	Cefteteram (Acid), Lactones
Base Hydrolysis	0.1 N NaOH, RT, 1h	10-20%	Cefteteram (Acid), -Isomer
Oxidation	3% , RT, 4h	10-20%	N-Oxides, Sulfoxides
Thermal	60°C (Solid State), 7 days	< 5%	-Isomer, Dimers
Photolytic	1.2M Lux hours (UV/Vis)	5-10%	Anti-isomer (E-isomer)

Technical Insight: The

-isomer is thermodynamically more stable than the

parent but biologically inactive. In HPLC, the

-isomer typically elutes after the parent peak due to slight hydrophobicity changes, whereas the Cefteteram acid elutes much earlier due to the loss of the ester group.

References

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